

Application Notes and Protocols for Ethyl 2-Morpholinecarboxylate Hydrochloride

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Compound of Interest

Compound Name: *Ethyl 2-Morpholinecarboxylate Hydrochloride*

Cat. No.: B599754

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Introduction

Ethyl 2-Morpholinecarboxylate Hydrochloride is a heterocyclic organic compound featuring a morpholine ring, a scaffold of significant interest in medicinal chemistry. The morpholine moiety is considered a "privileged structure" due to its prevalence in a wide array of biologically active compounds and approved drugs.^{[1][2][3]} Its incorporation into molecular structures can enhance pharmacological activity, improve physicochemical properties such as solubility and metabolic stability, and provide favorable pharmacokinetics.^{[1][4]} Morpholine derivatives have demonstrated a broad spectrum of biological activities, including anticancer, anti-inflammatory, antimicrobial, and central nervous system (CNS) effects.^{[5][6][7]}

These application notes provide a general framework for the experimental evaluation of **Ethyl 2-Morpholinecarboxylate Hydrochloride**, postulating its potential utility as a modulator of cellular signaling pathways relevant to drug discovery. The following protocols are designed to serve as a starting point for researchers to investigate its biological effects *in vitro*.

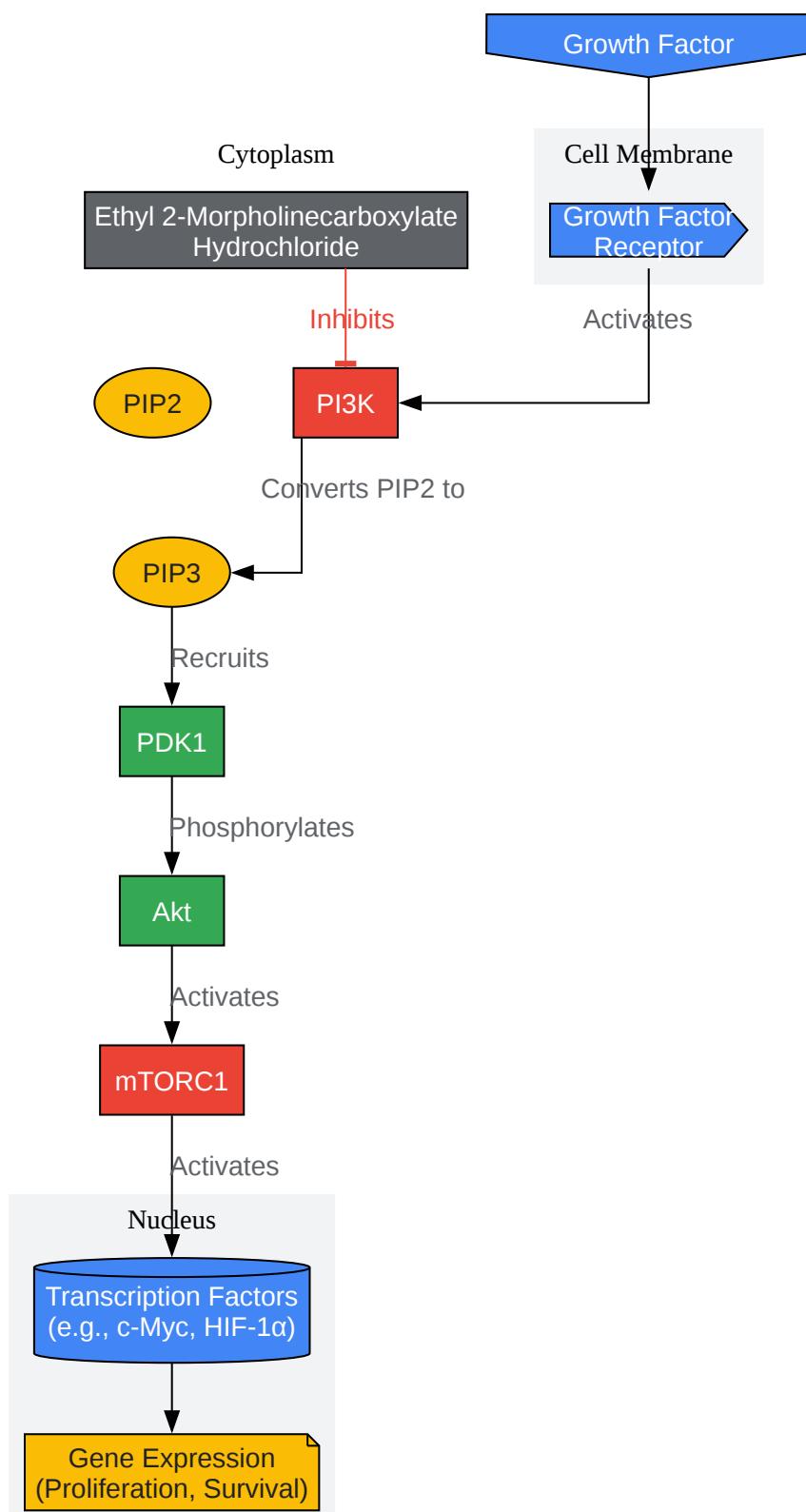
Physicochemical Properties (Illustrative)

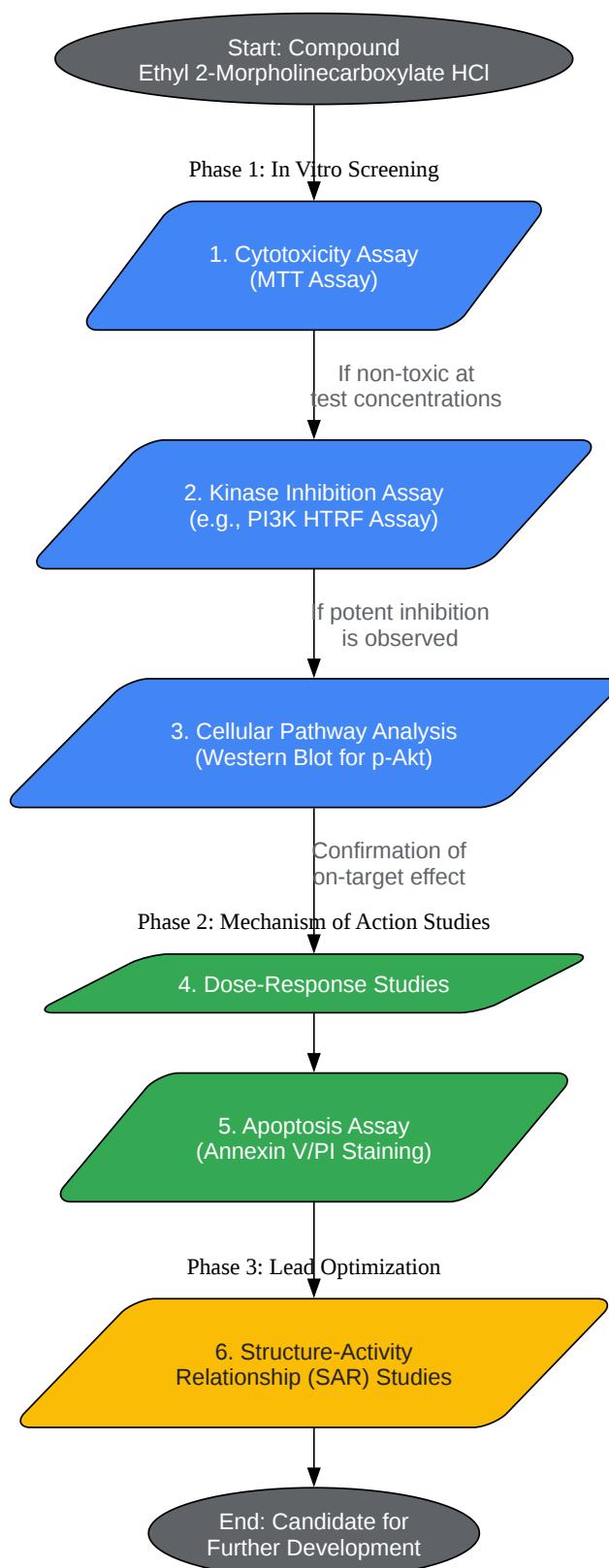
A summary of the key physicochemical properties of a hypothetical morpholine-containing compound is presented below.

Property	Value	Method
Molecular Formula	C ₇ H ₁₄ ClNO ₃	---
Molecular Weight	195.64 g/mol	---
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in water and DMSO	Experimental
LogP	0.8	Calculated
pKa	7.5	Experimental

Proposed Biological Activity: Inhibition of a Kinase Pathway (Hypothetical)

For the purpose of this protocol, we will hypothesize that **Ethyl 2-Morpholinecarboxylate Hydrochloride** acts as an inhibitor of a critical kinase signaling pathway, such as the PI3K/Akt/mTOR pathway, which is frequently dysregulated in cancer.^{[6][8]} The morpholine ring can play a crucial role in binding to the active site of kinases.^{[4][6]}



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